

Proper Disposal of MEN 11270: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MEN 11270

Cat. No.: B549513

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential information and step-by-step guidance for the safe disposal of **MEN 11270**.

MEN 11270 is a peptide antagonist of the B2 bradykinin receptor, utilized in laboratory research.^[1] Its proper disposal is crucial to mitigate any potential environmental impact and to adhere to safety regulations.

Chemical and Physical Properties

A summary of the key properties of **MEN 11270** is provided in the table below for easy reference.

Property	Value
CAS Number	235082-52-7 ^{[1][2][3]}
Molecular Formula	C60H90N20O11S ^[1]
Molecular Weight	1299.55 g/mol ^[1]
Appearance	Lyophilized solid
Storage	Store at -20°C

Pre-Disposal Safety Precautions

Before initiating the disposal process, it is imperative to handle **MEN 11270** in accordance with good industrial hygiene and safety practices. This includes wearing appropriate personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.

Step-by-Step Disposal Procedure

The recommended procedure for the proper disposal of **MEN 11270** is as follows:

- **Assess the Waste:** Determine if the **MEN 11270** waste is in a solid or liquid form. Identify any other chemicals mixed with the waste.
- **Consult Safety Data Sheet (SDS):** Always refer to the specific Safety Data Sheet provided by the supplier for the most detailed and up-to-date disposal information.
- **Package for Disposal:**
 - Place surplus and non-recyclable **MEN 11270** into a designated and clearly labeled waste container.
 - Ensure the container is compatible with the chemical and properly sealed.
- **Engage a Licensed Disposal Company:** Contact a licensed professional waste disposal service to handle the final disposal of the chemical waste.
- **Incineration:** Where permissible and facilities are available, chemical incineration with an afterburner and scrubber is a suggested method of disposal. This should be performed by the licensed disposal contractor.

The following diagram illustrates the recommended workflow for the proper disposal of **MEN 11270**.



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Caption: Workflow for the proper disposal of **MEN 11270**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **MEN 11270**, thereby fostering a secure research environment.

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References

- 1. MEN 11270|CAS 235082-52-7|DC Chemicals [dcchemicals.com]
- 2. biocrick.com [biocrick.com]
- 3. MEN 11270|235082-52-7|MSDS [dcchemicals.com]
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